

Isotopic Purity of Isophthalic-2,4,5,6-D4 Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isophthalic-2,4,5,6-D4 acid*

Cat. No.: *B15129391*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic purity of **Isophthalic-2,4,5,6-D4 acid**, a deuterated analog of isophthalic acid. Isotope-labeled compounds like **Isophthalic-2,4,5,6-D4 acid** are crucial tools in drug metabolism and pharmacokinetic (DMPK) studies, serving as internal standards for quantitative bioanalysis.^[1] The degree of isotopic purity is a critical parameter that directly impacts the accuracy and reliability of such studies. This document outlines the available data on the isotopic and chemical purity of this compound, details the analytical methodologies for its characterization, and presents a typical workflow for its quality control.

Data Summary

The following table summarizes the key quantitative data for **Isophthalic-2,4,5,6-D4 acid** and its non-deuterated counterpart. It is important to note that while several suppliers list **Isophthalic-2,4,5,6-D4 acid**, a specific isotopic purity value is not always publicly available on product specification sheets.^{[2][3][4]} Therefore, a representative isotopic purity value from a closely related, commercially available deuterated aromatic dicarboxylic acid, Terephthalic-2,3,5,6-d4 acid, is included for reference.

Parameter	Isophthalic-2,4,5,6-D4 Acid	Isophthalic Acid (Unlabeled)
CAS Number	148472-48-4[2]	121-91-5[5]
Molecular Formula	C ₈ H ₂ D ₄ O ₄ [3]	C ₈ H ₆ O ₄ [5]
Molecular Weight	170.16 g/mol [3]	166.13 g/mol [5]
Representative Isotopic Purity	98 atom % D*	Not Applicable
Chemical Purity	≥98% (typical)	≥99%[5]
Appearance	White to off-white solid[3]	White crystalline solid[6]
Melting Point	>300 °C	341-343 °C[5]

*This value is for the related compound Terephthalic-2,3,5,6-d4 acid and is used as a representative example of commercially available isotopic purity for a deuterated dicarboxylic aromatic acid.

Experimental Protocols

The quality control of **Isophthalic-2,4,5,6-D4 acid** involves a multi-step process encompassing synthesis and rigorous analytical characterization to confirm its identity, chemical purity, and isotopic enrichment.

Synthesis

While a specific, detailed synthesis protocol for **Isophthalic-2,4,5,6-D4 acid** is not readily available in the public domain, a plausible route can be adapted from established methods for the synthesis of unlabeled isophthalic acid. A common industrial method for producing isophthalic acid is the oxidation of meta-xylene.[6] To synthesize the deuterated analog, one would start with a deuterated precursor, such as m-xylene-d8.

General Synthetic Scheme:

- Starting Material: m-Xylene-d8

- **Oxidation:** The deuterated m-xylene is subjected to catalytic oxidation. This process typically employs a cobalt-manganese catalyst in the presence of a bromine promoter and acetic acid as a solvent, with air or pure oxygen as the oxidant.[6] The reaction is carried out at elevated temperature and pressure.
- **Purification:** The crude **Isophthalic-2,4,5,6-D4 acid** is then purified, commonly through recrystallization from an appropriate solvent, to remove impurities and residual catalyst.

Analytical Characterization

1. Chemical Purity Assessment by High-Performance Liquid Chromatography (HPLC)

The chemical purity of **Isophthalic-2,4,5,6-D4 acid** can be determined using reversed-phase HPLC with UV detection.

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 stationary phase column is typically suitable for the separation of aromatic acids.
- **Mobile Phase:** A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% phosphoric acid in water) and an organic solvent (e.g., acetonitrile) is commonly employed.
- **Detection:** The eluent is monitored by a UV detector at a wavelength where isophthalic acid has significant absorbance, such as 210 nm.
- **Quantification:** The chemical purity is determined by calculating the peak area percentage of the main component relative to the total peak area of all detected components. For unlabeled isophthalic acid, purities of $\geq 99\%$ are common.[5]

2. Isotopic Purity Determination by Mass Spectrometry (MS)

Mass spectrometry is the primary technique for determining the isotopic purity of a deuterated compound.

- **Instrumentation:** A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to a suitable ionization source (e.g., Electrospray Ionization - ESI).

- **Sample Preparation:** The sample is dissolved in a suitable solvent and infused into the mass spectrometer.
- **Analysis:** The mass spectrum of the deprotonated molecule $[M-H]^-$ is acquired in negative ion mode. The relative intensities of the ion corresponding to the fully deuterated molecule (d4) and the ions corresponding to lower deuterated species (d3, d2, d1) and the unlabeled compound (d0) are measured.
- **Calculation:** The isotopic purity (atom % D) is calculated based on the relative abundances of these different isotopic species.

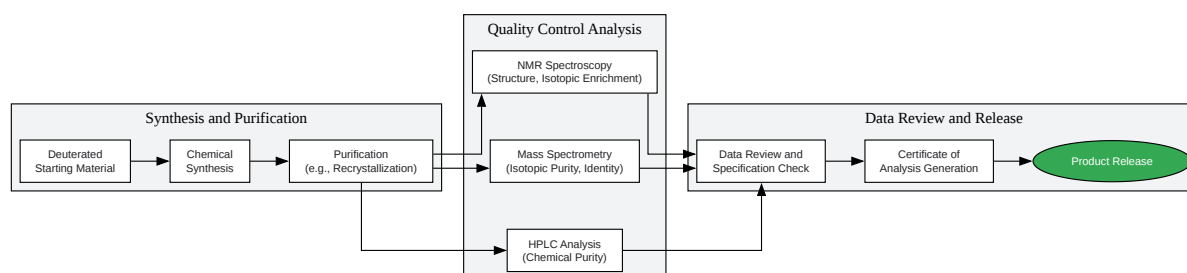
3. Structural Confirmation and Isotopic Enrichment by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides structural confirmation and can also be used to estimate the degree of deuteration.

- **1H NMR (Proton NMR):** The 1H NMR spectrum of a highly deuterated sample will show significantly reduced or absent signals for the protons that have been replaced by deuterium. By comparing the integral of the residual proton signals with the integral of a known internal standard, the percentage of non-deuterated species can be estimated. The 1H NMR spectrum of unlabeled isophthalic acid in DMSO- d_6 shows characteristic aromatic proton signals.
- **2H NMR (Deuterium NMR):** A deuterium NMR spectrum will show signals corresponding to the deuterium atoms in the molecule, confirming the positions of deuteration.
- **^{13}C NMR (Carbon-13 NMR):** The ^{13}C NMR spectrum can be used to confirm the carbon skeleton of the molecule. The signals for carbons attached to deuterium will be split into multiplets due to C-D coupling.

Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control and release of a batch of **Isophthalic-2,4,5,6-D4 acid**.



[Click to download full resolution via product page](#)

Caption: Quality control workflow for **Isophthalic-2,4,5,6-D4 acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phthalic acid (ring-D⁸, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 2. Isophthalic-2,4,5,6-d4 Acid | LGC Standards [lgcstandards.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Isophthalic-2,4,5,6 Acid-d4 - Immunomart [immunomart.org]
- 5. Isophthalic acid 99 121-91-5 [sigmaaldrich.com]
- 6. Isophthalic acid(121-91-5) 1H NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [Isotopic Purity of Isophthalic-2,4,5,6-D4 Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15129391#isotopic-purity-of-isophthalic-2-4-5-6-d4-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com